

An In-depth Technical Guide on the Chemical Properties of Cyclohexane, (hexylthio)-

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Compound of Interest

Compound Name: Cyclohexane, (hexylthio)-

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Introduction

Cyclohexane, (hexylthio)-, also known by its IUPAC name hexylsulfanylcyclohexane, is an organic thioether. This document provides a comprehensive overview of its chemical and physical properties, drawing from available data. While this compound is not extensively studied in biological contexts, this guide serves as a foundational technical resource, consolidating its known characteristics and outlining plausible experimental methodologies.

Chemical and Physical Properties

The fundamental physicochemical properties of **Cyclohexane, (hexylthio)-** are summarized in the table below. These properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ S	PubChem[1]
Molecular Weight	200.39 g/mol	PubChem[1]
IUPAC Name	hexylsulfanylcyclohexane	PubChem[1]
CAS Number	7133-26-8	PubChem[1]
Canonical SMILES	CCCCCSC1CCCCC1	PubChem[1]
InChI	InChI=1S/C12H24S/c1-2-3-4-8-11-13-12-9-6-5-7-10-12/h12H,2-11H2,1H3	PubChem[1]
InChIKey	NNUJFRHPHPUNEC-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3	5.6	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	6	PubChem[1]
Exact Mass	200.15987194 Da	PubChem[1]
Monoisotopic Mass	200.15987194 Da	PubChem[1]
Topological Polar Surface Area	25.3 Å ²	PubChem[1]
Heavy Atom Count	13	PubChem[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **Cyclohexane, (hexylthio)-** is not readily available in the surveyed literature. However, a plausible and common method for the synthesis of thioethers is the Williamson ether synthesis adapted for sulfur, which involves the reaction of a thiolate with an alkyl halide.

Proposed Synthesis of Cyclohexane, (hexylthio)-

The synthesis would likely proceed via the S-alkylation of cyclohexanethiol with a suitable hexyl halide (e.g., 1-bromohexane) in the presence of a base.

Reaction:

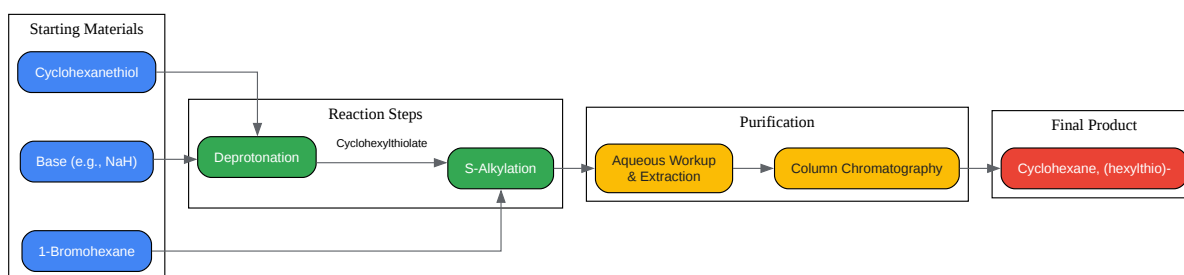


Experimental Protocol:

- **Preparation of Cyclohexylthiolate:** Cyclohexanethiol is dissolved in a suitable polar aprotic solvent, such as dimethylformamide (DMF) or acetonitrile. An equimolar amount of a moderately strong base, such as sodium hydride (NaH) or potassium carbonate (K_2CO_3), is added portion-wise at 0 °C to deprotonate the thiol and form the corresponding cyclohexylthiolate anion. The reaction mixture is stirred at this temperature for 30-60 minutes.
- **Alkylation:** An equimolar amount of 1-bromohexane is added dropwise to the solution of the cyclohexylthiolate at 0 °C. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours (typically 4-12 hours) until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** The reaction mixture is quenched by the addition of water and extracted with a suitable organic solvent, such as diethyl ether or ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel using a non-polar eluent system (e.g., hexane or a hexane/ethyl acetate gradient) to yield pure **Cyclohexane, (hexylthio)-**.
- **Characterization:** The structure and purity of the final product would be confirmed using standard analytical techniques, including:
 - ^1H NMR and ^{13}C NMR Spectroscopy: To confirm the connectivity of the atoms.
 - Mass Spectrometry (MS): To confirm the molecular weight.

- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.

The following diagram illustrates the proposed synthesis workflow:



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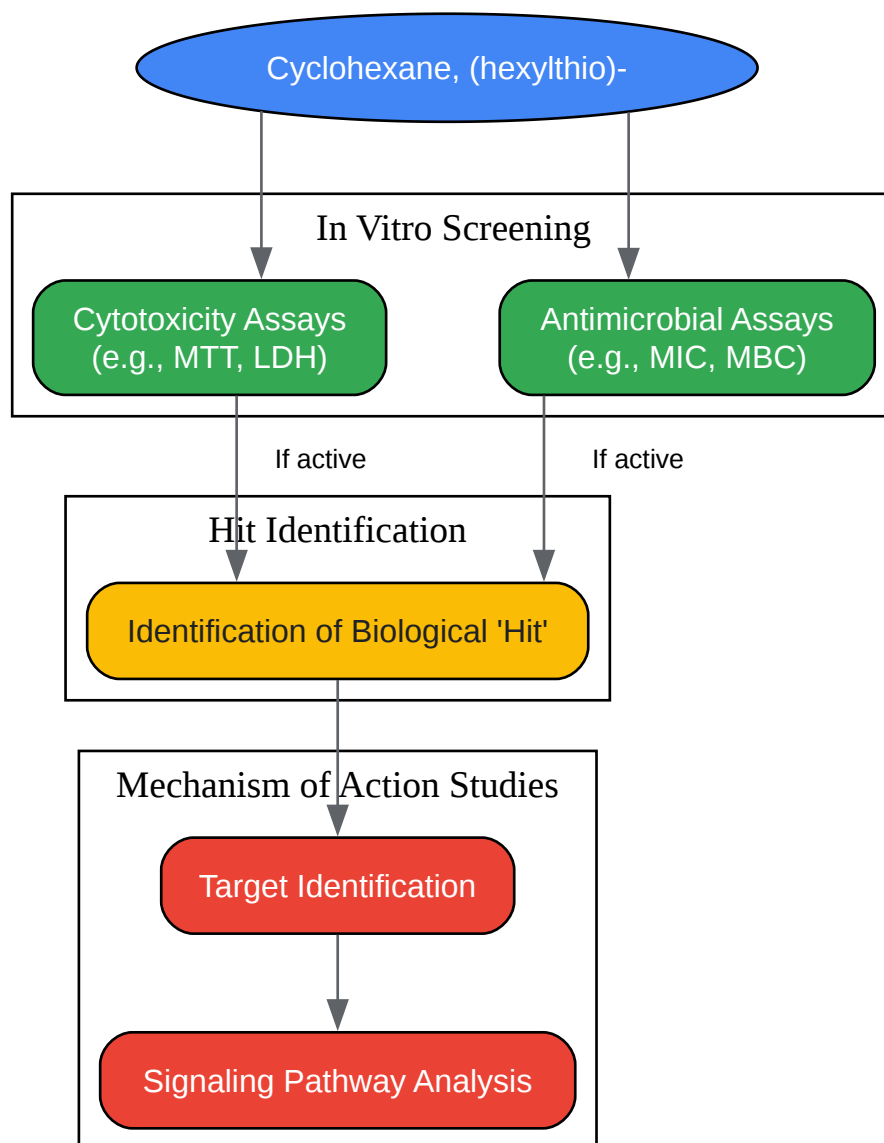
Caption: Proposed synthesis workflow for **Cyclohexane, (hexylthio)-**.

Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature regarding the biological activity or associated signaling pathways of **Cyclohexane, (hexylthio)-**. However, the broader class of organosulfur compounds is known to exhibit a wide range of biological activities.

For context, some studies have shown that certain sulfur-containing compounds possess antimicrobial and antifungal properties. Additionally, research into structurally related compounds can provide insights into potential areas of investigation. For instance, a study on diiron(I) bis-cyclopentadienyl complexes incorporating N-cyclohexyl and methylthio- groups demonstrated in vitro anticancer activity. It is important to emphasize that these are general observations of related chemical classes, and the specific biological effects of **Cyclohexane, (hexylthio)-** remain to be determined through experimental investigation.

Given the absence of data on biological interactions, a signaling pathway diagram cannot be constructed for this compound. The following diagram illustrates a logical workflow for the preliminary biological screening of a novel compound like **Cyclohexane, (hexylthio)-**.



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Caption: General workflow for preliminary biological screening.

Conclusion

Cyclohexane, (hexylthio)- is a simple thioether for which fundamental physicochemical data is available. While specific experimental protocols for its synthesis and detailed biological studies

are lacking in the current literature, established organic chemistry principles allow for the design of a plausible synthetic route. The absence of biological data highlights a gap in knowledge and an opportunity for future research, particularly given the diverse bioactivities observed in the broader class of organosulfur compounds. This technical guide provides a solid foundation for researchers interested in the synthesis, characterization, and potential future investigation of **Cyclohexane, (hexylthio)-**.

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References

- 1. acgpubs.org [acgpubs.org]
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